

Application Notes and Protocols for Palladium-Catalyzed Reactions Involving 5-Bromophthalide

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Compound of Interest

Compound Name: 5-Bromophthalide

Cat. No.: B015269

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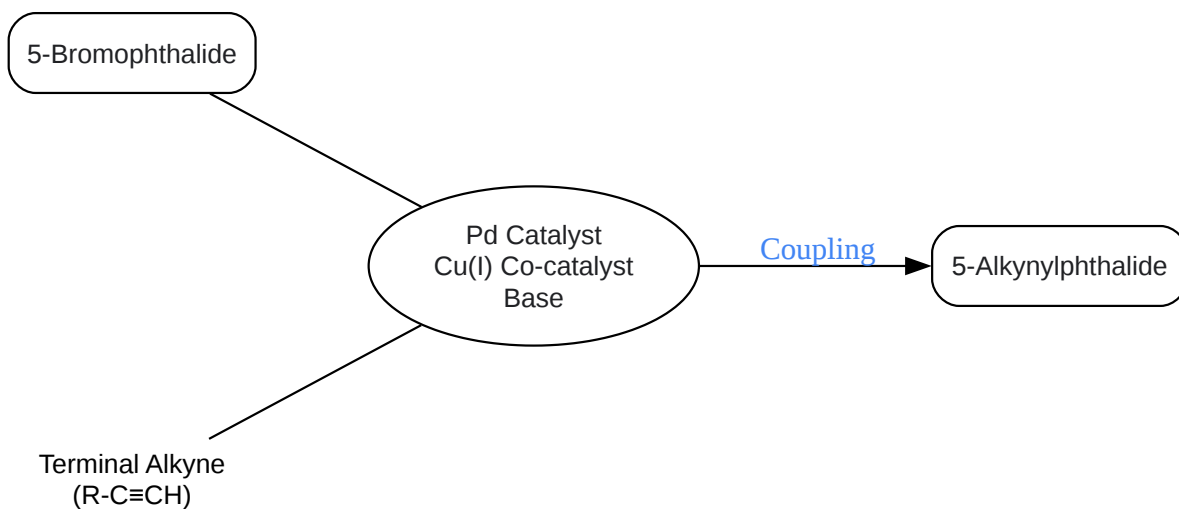
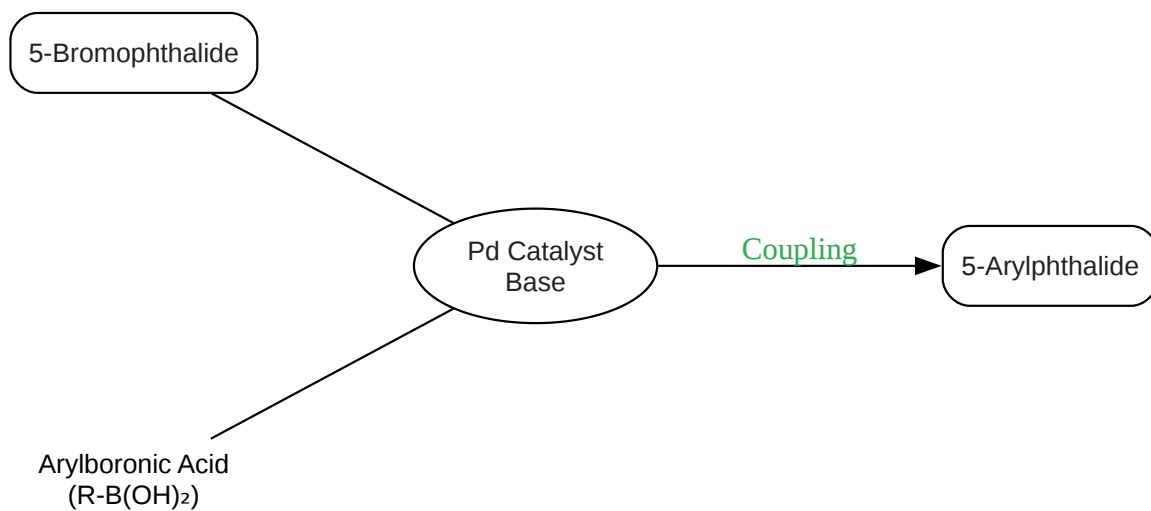
For Researchers, Scientists, and Drug Development Professionals

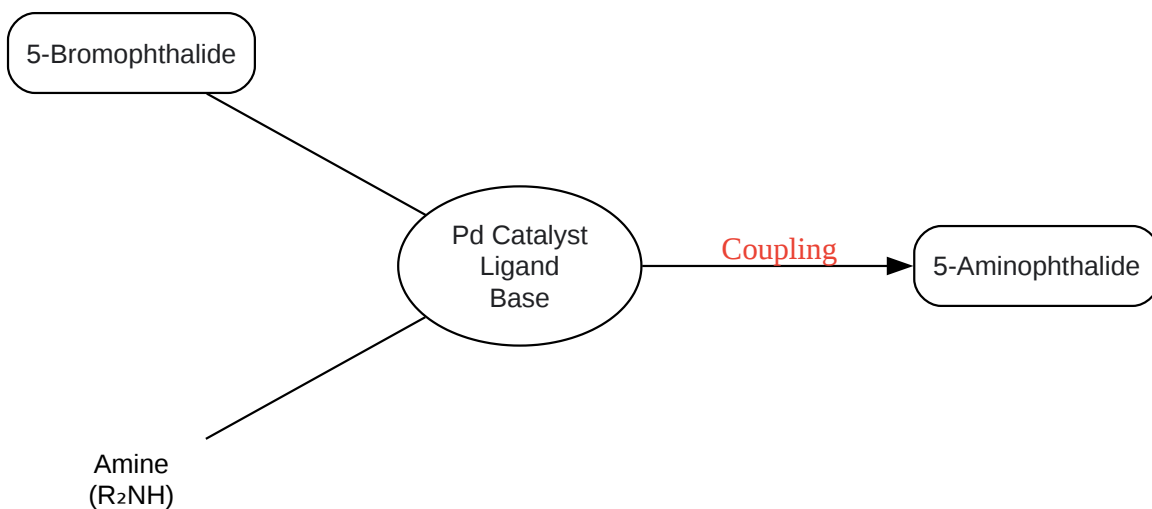
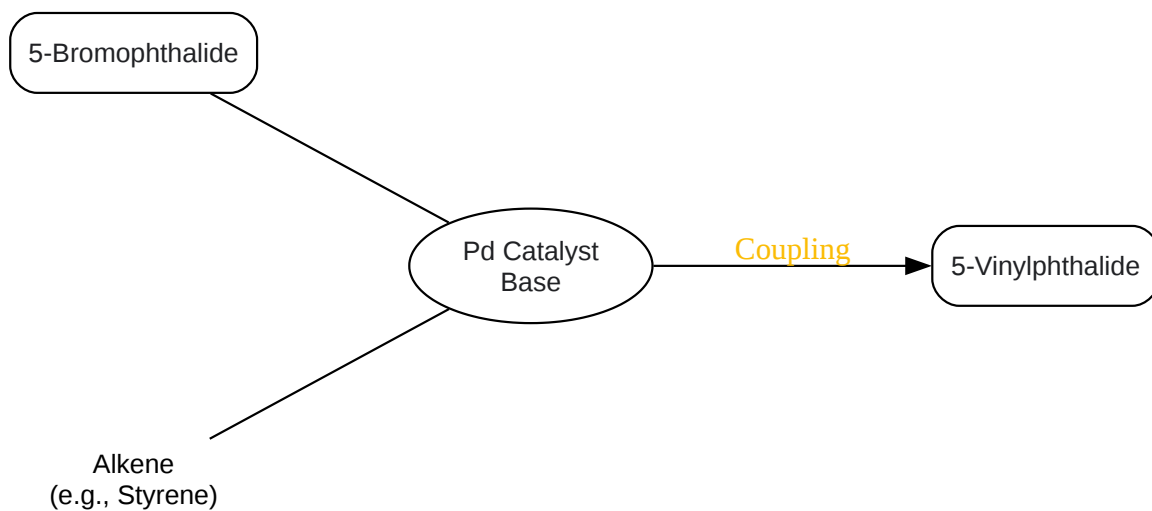
These application notes provide detailed procedures for the functionalization of **5-bromophthalide**, a key intermediate in the synthesis of various pharmaceuticals, including the antidepressant citalopram. The following protocols describe common palladium-catalyzed cross-coupling reactions—Suzuki-Miyaura, Sonogashira, Heck, and Buchwald-Hartwig—that enable the formation of carbon-carbon and carbon-nitrogen bonds at the 5-position of the phthalide ring.

Suzuki-Miyaura Coupling: Synthesis of 5-Arylphthalides

The Suzuki-Miyaura coupling is a versatile method for the formation of C-C bonds between an aryl halide and an organoboron compound, catalyzed by a palladium complex. This reaction is widely used to synthesize biaryl compounds. In this application, **5-bromophthalide** is coupled with various arylboronic acids to yield 5-arylphthalides.

General Reaction Scheme:





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- To cite this document: BenchChem. [Application Notes and Protocols for Palladium-Catalyzed Reactions Involving 5-Bromophthalide]. BenchChem, [2025]. [Online PDF].

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